

# A Technical Guide to the Thermodynamic Properties of 2-(Trifluoromethyl)aniline

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## Compound of Interest

Compound Name: *2-(Trifluoromethyl)aniline*

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This technical guide provides a summary of available thermodynamic and physical data for **2-(Trifluoromethyl)aniline** (CAS No: 88-17-5), an important fluorinated intermediate in the pharmaceutical, agrochemical, and dye industries. Understanding the thermodynamic properties of this compound is crucial for process design, safety analysis, reaction modeling, and predicting its behavior in various chemical systems.

## Physicochemical and Thermodynamic Data

While comprehensive thermodynamic data such as enthalpy of formation and Gibbs free energy for **2-(Trifluoromethyl)aniline** are not readily available in publicly accessible databases, a summary of its key physical and thermodynamic properties has been compiled from various sources. This data is essential for handling, process scale-up, and safety assessments.

Property	Value	Conditions	Source(s)
Molecular Formula	$C_7H_6F_3N$		
Molecular Weight	161.13 g/mol	[1]	
Melting Point	34 °C	(lit.)	[2]
Boiling Point	170-173 °C	(lit.)	
68 °C	at 15 mmHg (lit.)		
175 °C	[1]		
Density	1.282 g/mL	at 25 °C (lit.)	[1]
Heat of Vaporization ( $\Delta_{vap}H$ )	41.1 kJ/mol	[1]	
Vapor Pressure	1.2 mmHg	at 25 °C	[1]
Refractive Index (n_D)	1.481	at 20 °C (lit.)	[1]
pK <sub>b</sub>	12.90	[1]	
Appearance	Colorless to yellow oily liquid	[1]	

## Experimental Protocols

Detailed experimental protocols for the determination of thermodynamic properties for **2-(Trifluoromethyl)aniline** are not explicitly published. However, this section outlines the standard methodologies that are broadly applicable for obtaining such data for similar organic compounds.

### Boiling Point Determination

The boiling point is a fundamental property indicating the temperature at which a liquid's vapor pressure equals the external pressure.

- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and a pressure gauge for vacuum distillation.

- Atmospheric Pressure Protocol:
  - The liquid is placed in the distillation flask with boiling chips.
  - The apparatus is assembled for simple distillation.
  - The liquid is heated gently until it boils.
  - The temperature is recorded when the vapor temperature is constant and condensation is observed on the thermometer bulb. This stable temperature is the boiling point.
- Reduced Pressure (Vacuum) Protocol:
  - The same apparatus is used, but a vacuum pump and pressure gauge are connected to the system.
  - The system pressure is reduced to the desired level (e.g., 15 mmHg).
  - The liquid is heated, and the temperature at which it boils under this reduced pressure is recorded.

## Melting Point Determination

The melting point is the temperature at which a solid transitions into a liquid. For **2-(Trifluoromethyl)aniline**, which can be a solid at room temperature, this is a key purity indicator.

- Apparatus: A capillary tube melting point apparatus.
- Protocol:
  - A small amount of the solid compound is packed into a capillary tube.
  - The tube is placed in the melting point apparatus.
  - The sample is heated at a controlled rate.
  - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample becomes a clear liquid.

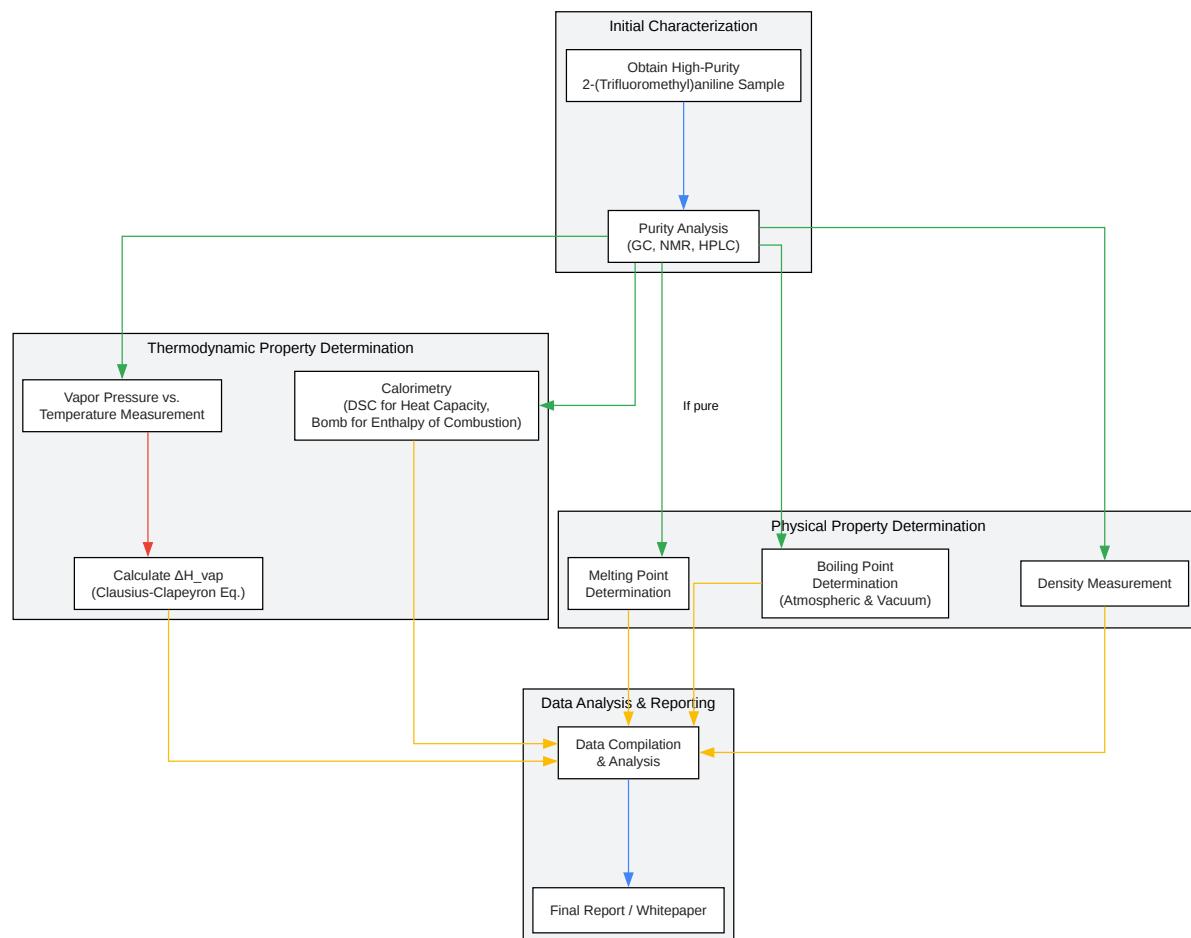
## Heat of Vaporization ( $\Delta_{\text{vap}}\text{H}$ ) Measurement

The heat of vaporization can be determined by measuring the vapor pressure at different temperatures and applying the Clausius-Clapeyron equation.

- Apparatus: A setup to measure vapor pressure as a function of temperature, often involving a manostat and a controlled temperature bath.
- Protocol:
  - The vapor pressure of the liquid is measured at a series of different temperatures.
  - The natural logarithm of the vapor pressure ( $\ln P$ ) is plotted against the inverse of the temperature ( $1/T$  in Kelvin).
  - The slope of the resulting line is equal to  $-\Delta_{\text{vap}}\text{H}/R$ , where  $R$  is the ideal gas constant (8.314 J/mol·K).
  - The heat of vaporization is calculated from the slope.

## Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental characterization of the key thermodynamic properties of a liquid organic compound such as **2-(Trifluoromethyl)aniline**.

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Generalized workflow for thermodynamic characterization.

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